

An In-Depth Technical Guide to the Dyeing Mechanism of Acid Black 172

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Compound of Interest

Compound Name: *Chromate(3-),bis[3-(hydroxy-kO)-4-[[2-(hydroxy-kO)-1-naphthalenyl]azo-kN1]-7-nitro-1-naphthalenesulfonato(3-)]-, trisodium*

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Abstract

Acid Black 172, a pre-metallized 1:2 chromium complex azo dye, is a cornerstone in the coloration of protein and polyamide fibers such as wool, silk, and nylon. Its enduring popularity stems from its excellent fastness properties and deep black shade. This technical guide provides a comprehensive examination of the core mechanism of action of Acid Black 172 in dyeing processes. It delves into the physicochemical principles governing the dye-fiber interaction, including the roles of pH, temperature, and electrolytes. Furthermore, this document summarizes key quantitative data related to its dyeing kinetics and thermodynamics, presents detailed experimental protocols for mechanism analysis, and offers visual representations of the underlying processes to facilitate a deeper understanding for researchers and professionals in textile chemistry and material science.

Introduction

Acid Black 172, identified by the Colour Index number 15711:1 and CAS number 57693-14-8, is a highly significant anionic dye in the textile industry.^[1] Its molecular structure features a 1:2 chromium complex with azo linkages, contributing to its high stability and fastness to light and

wet treatments. The dyeing of protein and polyamide fibers with acid dyes like Acid Black 172 is a complex process governed by a combination of electrostatic interactions, van der Waals forces, and hydrogen bonding. A thorough understanding of its mechanism of action is paramount for optimizing dyeing processes, ensuring color consistency, and developing more sustainable and efficient dyeing technologies.

Chemical Structure and Properties of Acid Black 172:

- Molecular Formula: $C_{40}H_{20}CrN_6Na_3O_{14}S_2$ [2][3]
- Molecular Weight: 993.71 g/mol [2][3]
- λ_{max} : 572 nm [2][3]
- Description: A dark brown powder that is soluble in water. [1]

Core Mechanism of Action in Dyeing

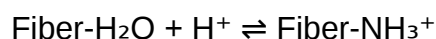
The application of Acid Black 172 to fibers like wool, silk, and nylon is fundamentally an adsorption process that occurs from an aqueous solution. The mechanism can be dissected into three key stages:

- Adsorption: The dye molecules migrate from the dyebath to the surface of the fiber.
- Diffusion: The adsorbed dye molecules penetrate the amorphous regions of the fiber structure.
- Fixation: The dye molecules form stable bonds with the functional groups within the fiber.

The primary driving force for this process is the electrostatic attraction between the anionic sulfonate groups ($-SO_3^-$) of the Acid Black 172 dye and the cationic amino groups ($-NH_3^+$) of the fiber.

The Critical Role of pH

The pH of the dyebath is the most critical parameter in the acid dyeing process. In an acidic medium, the amino groups ($-NH_2$) present in the protein (wool, silk) and polyamide (nylon) fibers are protonated, creating positively charged sites ($-NH_3^+$).



These cationic sites serve as the primary points of attachment for the anionic dye molecules. A lower pH (more acidic) leads to a higher number of protonated amino groups, thereby increasing the affinity of the fiber for the acid dye. This results in a higher rate of dye uptake and exhaustion from the dyebath. The optimal pH for dyeing with pre-metallized acid dyes like Acid Black 172 is typically in the weakly acidic to neutral range (pH 4.5-7), which provides a balance between good exhaustion and minimizing fiber damage.

Influence of Temperature

Temperature plays a multifaceted role in the dyeing mechanism:

- **Increased Kinetic Energy:** As the temperature rises, the kinetic energy of the dye molecules increases, leading to a higher rate of diffusion from the dyebath to the fiber surface and within the fiber structure.
- **Fiber Swelling:** Elevated temperatures cause the amorphous regions of the fibers to swell, facilitating the penetration of the large dye molecules.
- **Overcoming Repulsive Forces:** Temperature helps to overcome the initial electrostatic repulsion between the dye anions and the negatively charged fiber surface (due to carboxyl groups) at higher pH values.

Dyeing is typically carried out at temperatures near the boil (95-100°C) to ensure efficient diffusion and leveling of the dye within the fiber.

The Function of Electrolytes and Leveling Agents

Electrolytes, such as sodium sulfate (Na_2SO_4), are often added to the dyebath. They act as retarding agents by competing with the dye anions for the cationic sites on the fiber, leading to a more gradual and uniform (level) dyeing.

Leveling agents are surfactants that can form complexes with the dye molecules or adsorb onto the fiber surface. This temporarily slows down the initial rapid uptake of the dye, promoting even color distribution. For pre-metallized dyes like Acid Black 172, non-ionic or amphoteric leveling agents are often employed.

Quantitative Data on Dyeing Performance

The dyeing behavior of Acid Black 172 can be quantified through kinetic and thermodynamic studies. While specific data for Acid Black 172 on textile fibers is not extensively published, the following tables present data from a study on the adsorption of Acid Black 172 on hydroxyapatite, which can provide insights into its general adsorption behavior, alongside typical thermodynamic parameters observed for other acid dyes on wool.

Dyeing Kinetics

The adsorption of Acid Black 172 has been reported to follow a pseudo-second-order kinetic model. This model suggests that the rate-limiting step is chemisorption, involving valence forces through the sharing or exchange of electrons between the adsorbent and adsorbate.

Kinetic Model	Parameters	Value	Reference
Pseudo-second-order	Rate constant (k_2)	Varies with conditions	[2]

Dyeing Thermodynamics and Adsorption Isotherms

Thermodynamic studies provide insights into the spontaneity and nature of the dyeing process. The adsorption of Acid Black 172 has been described as a spontaneous and endothermic process.[2] Adsorption isotherms, such as the Langmuir and Freundlich models, are used to describe the equilibrium distribution of the dye between the fiber and the dyebath.

The Langmuir isotherm assumes monolayer adsorption onto a homogeneous surface with a finite number of identical sites. The Freundlich isotherm is an empirical model that describes multilayer adsorption on a heterogeneous surface.

Table 1: Langmuir and Freundlich Isotherm Constants for Acid Black 172 Adsorption on Uncalcined Hydroxyapatite

Temperature (°C)	Langmuir Constants	Freundlich Constants		
qm (mg/g)	KL (L/mg)	Kf ((mg/g) (L/mg) ^{1/n})	n	
20	142.86	0.038	21.18	2.18
40	166.67	0.042	25.46	2.25
60	200.00	0.049	31.75	2.34

Data adapted from a study on hydroxyapatite and may not be directly representative of textile dyeing.[\[4\]](#)

Table 2: Typical Thermodynamic Parameters for Acid Dyeing of Wool

Thermodynamic Parameter	Symbol	Typical Value Range	Significance
Gibbs Free Energy	ΔG°	-5 to -25 kJ/mol	Negative value indicates a spontaneous process
Enthalpy Change	ΔH°	+10 to +50 kJ/mol	Positive value indicates an endothermic process
Entropy Change	ΔS°	+50 to +150 J/mol·K	Positive value indicates increased randomness at the solid-liquid interface
These are general values for acid dyes on wool and not specific to Acid Black 172.[4][5]			

Experimental Protocols

The following protocols outline the methodologies for investigating the dyeing mechanism of Acid Black 172.

Protocol for Determining Dyeing Kinetics and Exhaustion Rate

Objective: To measure the rate of dye uptake by the fiber over time.

Materials and Equipment:

- Scoured wool, silk, or nylon fabric/yarn
- Acid Black 172 dye
- Acetic acid or formic acid (for pH adjustment)

- Sodium sulfate (electrolyte)
- Laboratory-scale dyeing machine (e.g., shaking water bath, glycerin bath)
- UV-Vis Spectrophotometer
- pH meter
- Analytical balance
- Volumetric flasks and pipettes

Procedure:

- Prepare a standard stock solution of Acid Black 172 (e.g., 1 g/L) in deionized water.
- Create a calibration curve by preparing a series of standard solutions of known concentrations from the stock solution. Measure the absorbance of each standard at the λ_{max} of Acid Black 172 (572 nm) using the UV-Vis spectrophotometer. Plot absorbance versus concentration.
- Prepare the dyebath in the dyeing vessel with a specific liquor ratio (e.g., 40:1). The dyebath should contain a known concentration of Acid Black 172, electrolyte (e.g., 5 g/L sodium sulfate), and be adjusted to the desired pH (e.g., pH 5) with acid.
- Introduce a pre-weighed, wetted fiber sample into the dyebath at a starting temperature of approximately 40°C.
- Start the dyeing process and begin sampling the dyebath at regular intervals (e.g., 5, 10, 20, 30, 45, 60, 90, 120 minutes).
- Increase the temperature of the dyebath to the desired dyeing temperature (e.g., 98°C) at a controlled rate (e.g., 2°C/minute).
- Measure the absorbance of each dyebath sample at 572 nm.
- Calculate the concentration of the dye in the dyebath at each time point using the calibration curve.

- Calculate the percentage exhaustion (%E) at each time point using the following formula:
$$\%E = [(C_0 - C_t) / C_0] \times 100$$
where C_0 is the initial dye concentration and C_t is the dye concentration at time t .
- Plot %E versus time to obtain the dyeing rate curve.

Protocol for Determining Adsorption Isotherms and Thermodynamic Parameters

Objective: To determine the equilibrium relationship between the dye in the fiber and the dye in the bath at different temperatures and to calculate thermodynamic parameters.

Procedure:

- Follow steps 1-3 from the kinetic study protocol.
- Perform a series of dyeings at different initial dye concentrations at a constant temperature (e.g., 80°C, 90°C, 100°C).
- Allow the dyeing to proceed for a sufficient time to ensure equilibrium is reached (determined from kinetic studies, e.g., 120 minutes).
- At equilibrium, measure the final concentration of the dye in the dyebath (C_e).
- Calculate the amount of dye adsorbed per unit mass of fiber (q_e) at equilibrium using the formula: $q_e = [(C_0 - C_e) * V] / W$ where V is the volume of the dyebath and W is the mass of the fiber.
- Plot q_e versus C_e to obtain the adsorption isotherm.
- Linearize the Langmuir and Freundlich isotherm equations to determine the isotherm constants from the plots.
- Calculate the thermodynamic parameters (ΔG° , ΔH° , ΔS°) using the van't Hoff equation by plotting $\ln(K_c)$ versus $1/T$, where K_c is the equilibrium constant derived from the isotherm data.

Protocol for FTIR Spectroscopic Analysis

Objective: To identify the functional groups involved in the dye-fiber interaction.

Materials and Equipment:

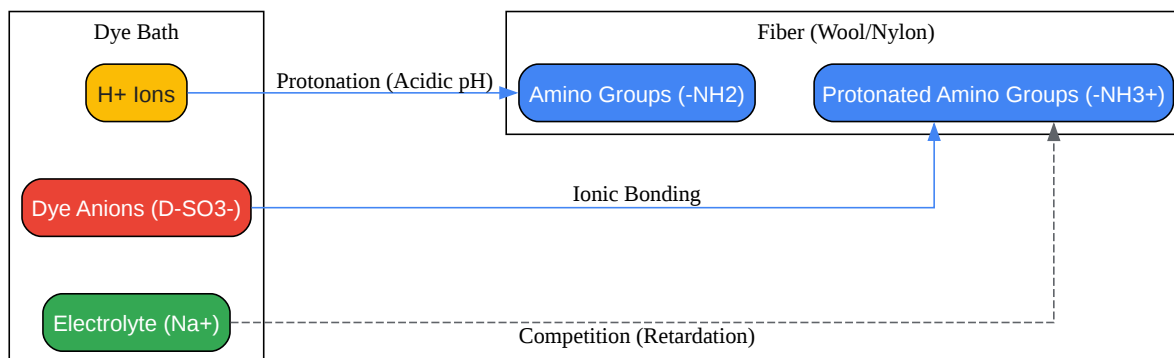
- Undyed and Acid Black 172-dyed fiber samples
- Fourier-Transform Infrared (FTIR) Spectrometer with an Attenuated Total Reflectance (ATR) accessory

Procedure:

- Thoroughly rinse and dry the dyed and undyed fiber samples.
- Obtain the FTIR-ATR spectrum of the undyed fiber as a baseline.
- Obtain the FTIR-ATR spectrum of the dyed fiber.
- Compare the two spectra. Look for shifts in the characteristic peaks of the fiber's functional groups (e.g., -NH, -C=O of amide groups) and the appearance of new peaks corresponding to the dye's functional groups (e.g., -SO₃H, aromatic rings). This comparison can provide evidence of the interactions between the dye and the fiber.

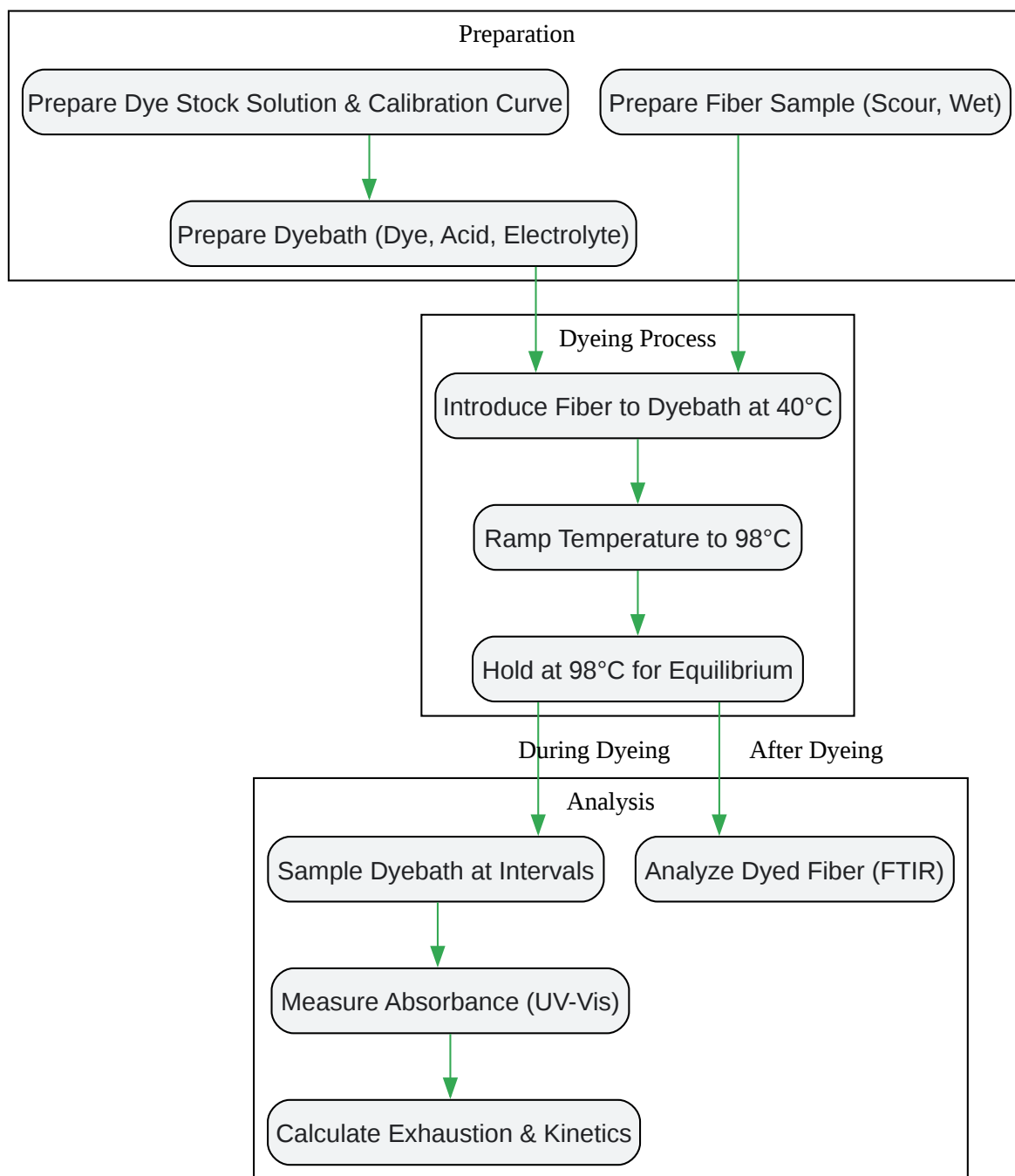
Visualizing the Dyeing Mechanism and Workflows

The following diagrams, generated using the DOT language, illustrate the key pathways and processes involved in the dyeing of fibers with Acid Black 172.



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Caption: Core interactions in the Acid Black 172 dyeing process.



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Caption: Experimental workflow for analyzing the dyeing mechanism.

Conclusion

The dyeing of protein and polyamide fibers with Acid Black 172 is a well-established yet complex process. The core mechanism hinges on the controlled protonation of amino groups within the fiber under acidic conditions, which facilitates the electrostatic attraction and subsequent binding of the anionic dye molecules. Parameters such as pH, temperature, and the use of auxiliaries like electrolytes and leveling agents are crucial for achieving a successful, level, and fast dyeing. The kinetic and thermodynamic data, although not extensively available specifically for Acid Black 172 on textiles, generally point towards a spontaneous, endothermic, and chemisorption-driven process. The experimental protocols provided herein offer a robust framework for researchers to further investigate and optimize the application of this important dye, contributing to advancements in textile coloration technology.

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